

Essential Safety and Operational Guide for Handling PF-4136309

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Compound of Interest

Compound Name: **PF-4136309**

Cat. No.: **B610031**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, storage, and disposal of **PF-4136309** (also known as INCB8761), a potent and selective CCR2 antagonist. Adherence to these procedures is vital for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Personal Protective Equipment (PPE)

When handling **PF-4136309**, especially in its solid form, appropriate personal protective equipment must be worn to prevent inhalation, ingestion, and skin contact.[\[1\]](#)

PPE Category	Item	Specifications
Hand Protection	Nitrile Gloves	Two pairs of powder-free nitrile gloves are recommended. The outer glove should be disposed of immediately after handling the compound.
Eye Protection	Safety Glasses with Side Shields or Goggles	To protect eyes from dust particles or splashes.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect street clothing.
Respiratory Protection	NIOSH-approved Respirator	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation of fine particles.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the stability and activity of **PF-4136309**.

Storage Conditions:

Form	Storage Temperature	Duration
Solid	-20°C	Long-term (years)
4°C		Short-term (weeks)
In Solvent	-80°C	Up to 6 months
-20°C		Up to 1 month

Stock Solution Preparation: **PF-4136309** is soluble in organic solvents such as DMSO and ethanol.^[1] For in vitro experiments, a stock solution in DMSO is common. For in vivo studies, formulations often involve co-solvents like PEG300, Tween-80, and saline. It is recommended

to prepare fresh aqueous solutions for each use and not to store them for more than one day.

[\[1\]](#)

Disposal Plan

PF-4136309 should be disposed of as hazardous chemical waste in accordance with all applicable federal, state, and local regulations.

General Disposal Guidelines:

- Solid Waste: Collect solid **PF-4136309** and any contaminated consumables (e.g., weigh boats, pipette tips) in a designated, sealed container for hazardous chemical waste.
- Liquid Waste: Collect solutions containing **PF-4136309** in a separate, sealed, and properly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatible.
- Empty Containers: Original containers should be triple-rinsed with a suitable solvent (e.g., ethanol or DMSO). The rinsate should be collected as hazardous liquid waste.

Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

Experimental Protocols

PF-4136309 is a CCR2 antagonist that blocks the binding of its ligand, CCL2 (also known as MCP-1).[2] This interaction inhibits downstream signaling pathways involved in monocyte and macrophage recruitment. Key *in vitro* assays to characterize the activity of **PF-4136309** include CCR2 binding assays, chemotaxis assays, and signaling assays such as calcium mobilization and ERK phosphorylation.

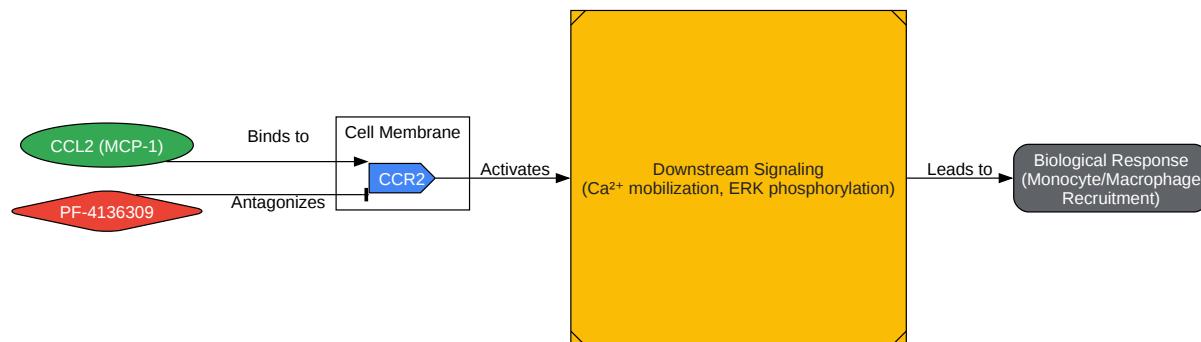
The detailed experimental procedures for these assays can be found in the supplementary information of the primary publication describing the discovery of **PF-4136309**:

- Reference: Xue, C.-B., et al. (2011). Discovery of INCB8761/**PF-4136309**, a Potent, Selective, and Orally Bioavailable CCR2 Antagonist. *ACS Medicinal Chemistry Letters*, 2(12), 913–918.[3]

- Supplementary Information: The detailed experimental procedures are available free of charge on the internet at --INVALID-LINK--" href="http://pubs.acs.org.[3]

Visualizations

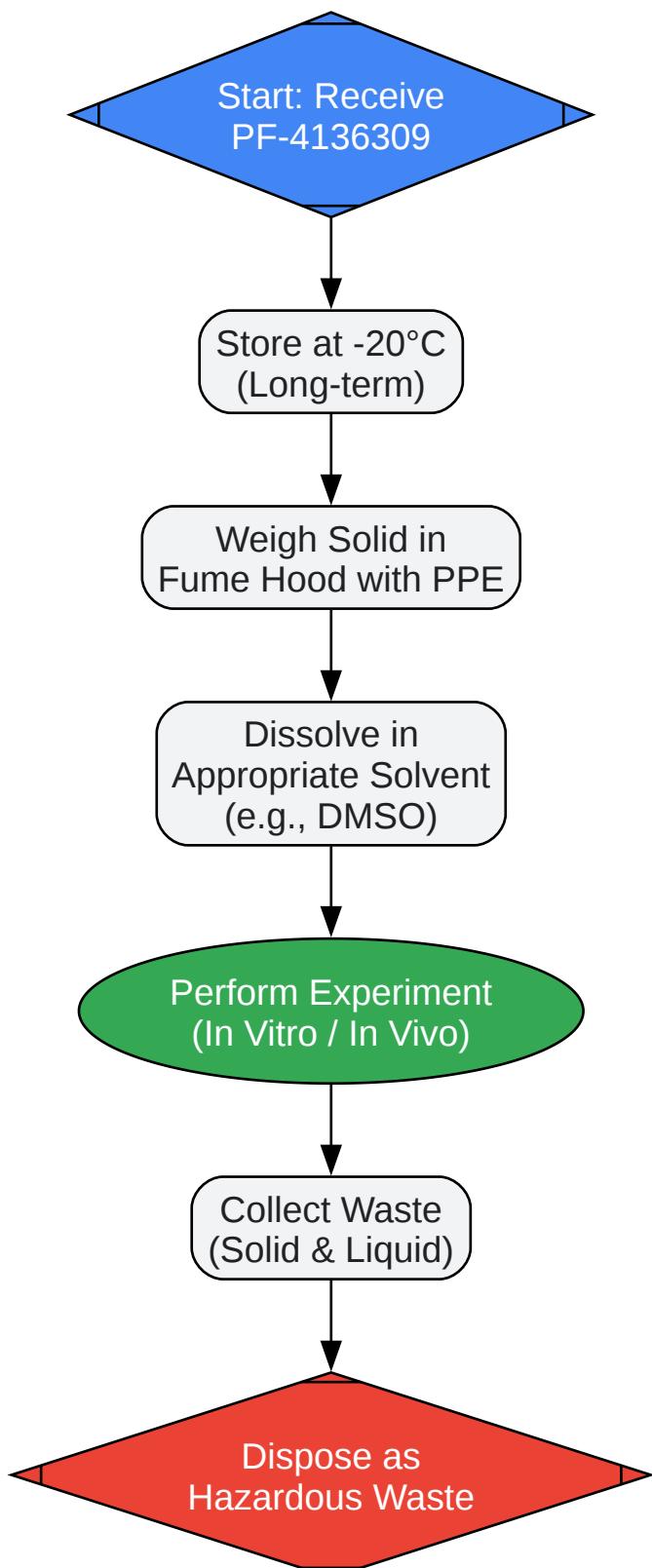
Signaling Pathway of **PF-4136309** Action



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Caption: Mechanism of action of **PF-4136309** as a CCR2 antagonist.

Experimental Workflow: Handling and Preparation



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Caption: Workflow for the safe handling and preparation of **PF-4136309**.

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References

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